

solubility and stability of cobalt ammonium phosphate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cobaltammoniumphosphate

Cat. No.: B15205142

[Get Quote](#)

An In-depth Technical Guide on the Solubility and Stability of Cobalt Ammonium Phosphate

Introduction

Cobalt ammonium phosphate (CoNH_4PO_4) is an inorganic compound that exists in both anhydrous and hydrated forms, most commonly as the monohydrate ($\text{CoNH}_4\text{PO}_4 \cdot \text{H}_2\text{O}$). It typically appears as a violet to dark-red crystalline powder.^{[1][2]} Due to its low solubility in water and specific thermal characteristics, it has found applications as a ceramic pigment, in fertilizers, and as an intermediate in the gravimetric analysis of cobalt.^{[1][3]} This technical guide provides a comprehensive overview of the solubility and stability of cobalt ammonium phosphate, presenting quantitative data, detailed experimental protocols, and visual workflows to support researchers, scientists, and professionals in drug development and materials science.

Physical and Chemical Properties

A summary of the key physical and chemical properties of cobalt ammonium phosphate is provided in Table 1.

Property	Value	Reference(s)
Chemical Formula	CoNH ₄ PO ₄ (anhydrous)	[1]
Molar Mass	171.94 g/mol (anhydrous)	[1][4]
CAS Number	14590-13-7	[1]
Appearance	Red-violet or violet to dark-red powder/crystals	[1][2]
Common Hydrates	Monohydrate (CoNH ₄ PO ₄ ·H ₂ O), Hexahydrate	[5]

Solubility

Cobalt ammonium phosphate is characterized by its poor solubility in neutral aqueous solutions but exhibits enhanced solubility in acidic media.[1][4][6] This property is fundamental to its precipitation from solutions containing cobalt(II), ammonium, and phosphate ions.

Qualitative and Quantitative Solubility Data

While a precise solubility product constant (K_{sp}) for CoNH₄PO₄ is not widely reported in the literature, its behavior is well-documented qualitatively. The slight solubility of its hydrated form, CoNH₄PO₄·H₂O, has been noted as a potential source of error in gravimetric analyses, necessitating procedural modifications to ensure accuracy.[3] For context, the related compound cobalt(II) phosphate, Co₃(PO₄)₂, has an extremely low K_{sp} of 2.05×10^{-35} , indicating its high insolubility in water.[7]

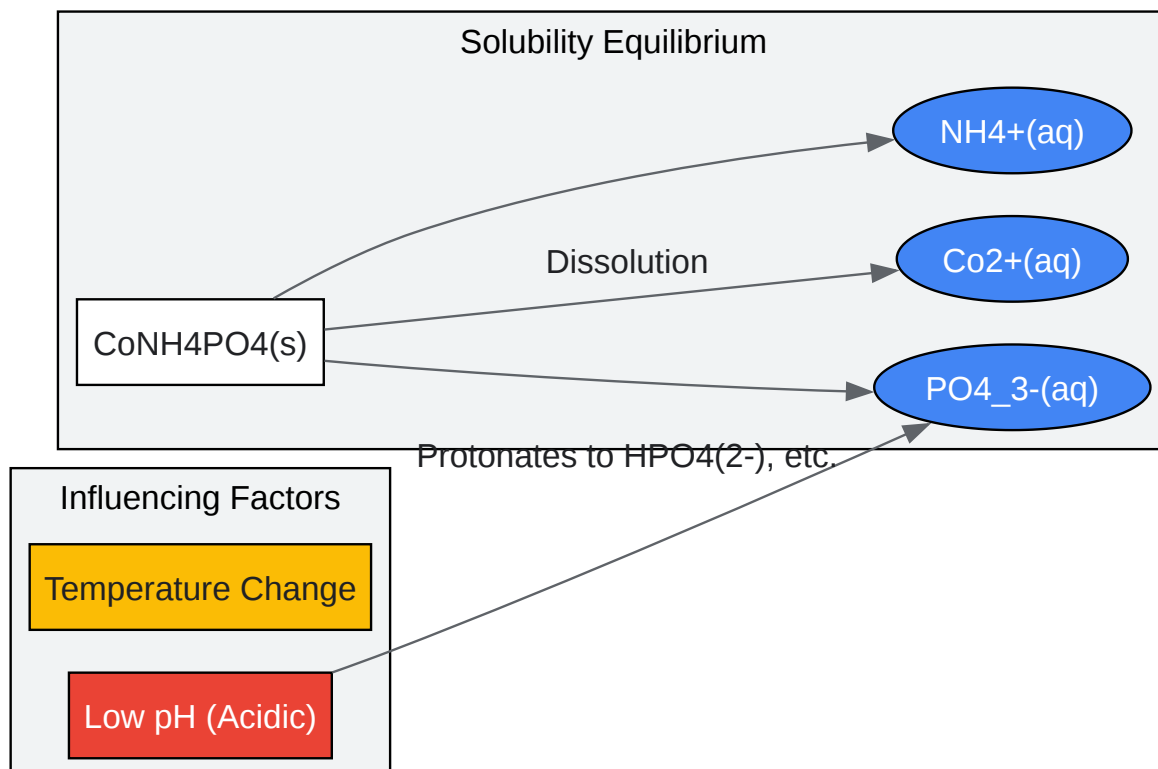
The solubility characteristics are summarized in Table 2.

Solvent/Condition	Solubility	Reference(s)
Water (H ₂ O)	Insoluble / Poorly soluble. Its low solubility makes it a low-toxicity compound.	[1][5][6]
Acidic Solutions	Soluble. The phosphate ion (PO ₄ ³⁻) is protonated in acid, shifting the solubility equilibrium and causing the solid to dissolve.	[1][4][6]

Factors Affecting Solubility

pH: The most significant factor influencing the solubility of cobalt ammonium phosphate is pH. In acidic conditions, the phosphate ion acts as a base and reacts with H⁺ ions to form HPO₄²⁻, H₂PO₄⁻, and eventually H₃PO₄. This consumption of phosphate ions from the solution drives the dissolution of the solid salt according to Le Châtelier's principle.

Temperature: The formation of different hydrates is temperature-dependent. At 20°C, the hexahydrate is typically formed, while at temperatures between 40°C and 60°C, the monohydrate precipitates.[5] This suggests that the solubility of the different hydrated forms varies with temperature.



[Click to download full resolution via product page](#)

Caption: Factors influencing the solubility of Cobalt Ammonium Phosphate.

Stability

The stability of cobalt ammonium phosphate is primarily discussed in the context of its thermal decomposition and its reactivity under varying pH conditions.

Thermal Stability

Studies on the thermal behavior of precipitated cobalt ammonium phosphate have been conducted using thermogravimetry (TG) and differential thermogravimetry (DTG) in a temperature range of 25-800°C.[2] The process typically involves initial dehydration followed by the loss of ammonia and subsequent decomposition of the remaining cobalt phosphate at higher temperatures. The crystalline phases of the residues after thermal treatment can be identified using X-ray diffractometry.[2] The compound is reported to have fairly high stability when stored in air under ambient conditions.[5]

Parameter	Description	Reference(s)
Decomposition Range	Decomposes upon heating over a range of 25-800°C, involving dehydration and loss of ammonia. The final residue consists of cobalt phosphate oxides.	[2]
Stability in Air	Exhibits high stability when stored in air at ambient temperatures.	[5]

pH Stability

As established by its solubility characteristics, cobalt ammonium phosphate is not stable in acidic solutions. The protonation of the phosphate anion leads to the decomposition of the salt and dissolution. It is stable in neutral to alkaline solutions, which favor its precipitation.

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of cobalt ammonium phosphate.

Protocol 1: Synthesis by Aqueous Precipitation

This protocol describes a common method for synthesizing cobalt ammonium phosphate by reacting a soluble cobalt(II) salt with a phosphate source in the presence of ammonium ions.

- Reagent Preparation:
 - Prepare a solution of a soluble cobalt(II) salt, such as cobalt(II) chloride (CoCl_2) or cobalt(II) nitrate ($\text{Co}(\text{NO}_3)_2$).
 - Prepare a solution of diammonium hydrogen phosphate ($(\text{NH}_4)_2\text{HPO}_4$).
- Precipitation:

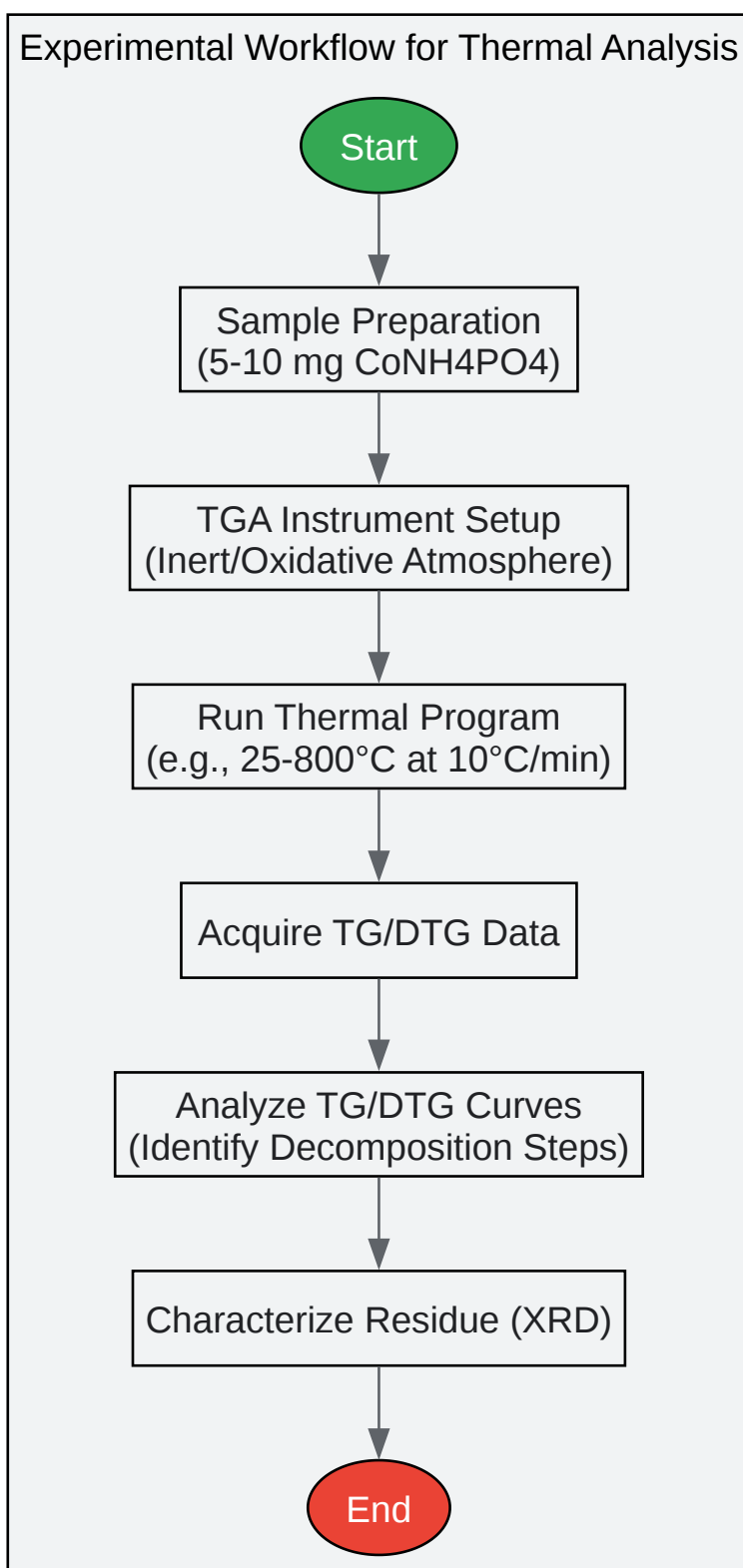
- Slowly add the $(\text{NH}_4)_2\text{HPO}_4$ solution to the cobalt(II) salt solution with constant stirring. A violet precipitate of cobalt ammonium phosphate will form.
- The reaction is: $\text{Co}^{2+}(\text{aq}) + \text{NH}_4^+(\text{aq}) + \text{HPO}_4^{2-}(\text{aq}) \rightleftharpoons \text{CoNH}_4\text{PO}_4(\text{s}) + \text{H}^+(\text{aq})$
- pH and Temperature Control:
 - To drive the reaction to completion, add a dilute ammonia solution to neutralize the H^+ produced, raising the pH.
 - Control the temperature of the reaction to isolate specific hydrates. Maintain at $\sim 20^\circ\text{C}$ for the hexahydrate or $40\text{-}60^\circ\text{C}$ for the monohydrate.[5]
- Aging:
 - Age the precipitate by keeping it in the mother liquor at a controlled temperature (e.g., $60\text{-}120^\circ\text{C}$) for a period to improve crystallinity and particle size.[2]
- Isolation and Drying:
 - Separate the precipitate from the solution via vacuum filtration.
 - Wash the solid with deionized water to remove any soluble impurities, followed by a rinse with ethanol to facilitate drying.
 - Dry the product in an oven at a low temperature (e.g., 60°C) to avoid decomposition.

Protocol 2: Thermal Stability Analysis by TGA

This protocol outlines the procedure for analyzing the thermal stability of cobalt ammonium phosphate using thermogravimetric analysis (TGA).

- Sample Preparation:
 - Place a small, accurately weighed amount (5-10 mg) of the dried cobalt ammonium phosphate sample into a TGA crucible (typically alumina or platinum).
- Instrument Setup:

- Place the crucible in the TGA instrument.
- Set the desired atmosphere (e.g., nitrogen for inert decomposition, air for oxidative decomposition) with a constant flow rate (e.g., 20-50 mL/min).
- Thermal Program:
 - Heat the sample from ambient temperature (e.g., 25°C) to a final temperature (e.g., 800-1000°C) at a constant heating rate (e.g., 10°C/min).[2]
- Data Acquisition:
 - Record the sample mass as a function of temperature. The resulting TG curve will show mass loss steps corresponding to dehydration, deammonation, and decomposition.
 - The derivative of the TG curve (DTG) can be used to identify the temperatures of maximum decomposition rates.
- Residue Analysis:
 - After the TGA run, the remaining residue can be analyzed by techniques such as X-ray diffraction (XRD) to identify the resulting crystalline phases (e.g., cobalt oxides or other phosphate species).[2]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AMMONIUM COBALT(II) PHOSPHATE CAS#: 14590-13-7 [m.chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. THE ACCURATE DETERMINATION OF COBALT. II. GRAVIMETRIC METHODS AND IN PARTICULAR THE PHOSPHATE METHOD (Journal Article) | OSTI.GOV [osti.gov]
- 4. AMMONIUM COBALT(II) PHOSPHATE | 14590-13-7 [amp.chemicalbook.com]
- 5. RU2542287C9 - Method of obtaining cobalt (ii)-ammonium phosphates - Google Patents [patents.google.com]
- 6. Buy Ammonium cobalt(II) phosphate Different Grade from Amitychem - ECHEMI [echemi.com]
- 7. Cobalt(II) phosphate - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [solubility and stability of cobalt ammonium phosphate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15205142#solubility-and-stability-of-cobalt-ammonium-phosphate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com